

"3-(Piperidin-1-yl)phenol" molecular structure and weight

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Compound of Interest

Compound Name: 3-(Piperidin-1-yl)phenol

Cat. No.: B1267931

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In-Depth Technical Guide: 3-(Piperidin-1-yl)phenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure and properties of **3-(Piperidin-1-yl)phenol**, a compound of interest in various research and development domains.

Core Molecular Data

The fundamental quantitative data for **3-(Piperidin-1-yl)phenol** is summarized in the table below, offering a clear and concise reference for key molecular attributes.

Property	Value	Source
Molecular Formula	C11H15NO	[1]
Monoisotopic Mass	177.11537 Da	[1]
SMILES	<chem>C1CCN(CC1)C2=CC(=CC=C2)O</chem>	[1]
InChI	InChI=1S/C11H15NO/c13-11-6-4-5-10(9-11)12-7-2-1-3-8-12/h4-6,9,13H,1-3,7-8H2	[1]
InChIKey	YNLRDTBLEOQPQL-UHFFFAOYSA-N	[1]
CAS Number	27292-50-8	[2]

Molecular Structure Visualization

The two-dimensional chemical structure of **3-(Piperidin-1-yl)phenol** is depicted in the diagram below. This visualization, generated using the Graphviz DOT language, illustrates the connectivity of the atoms, highlighting the phenol and piperidine functional groups.

Molecular structure of **3-(Piperidin-1-yl)phenol**.

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References

- 1. PubChemLite - 3-(piperidin-1-yl)phenol (C11H15NO) [pubchemlite.lcsb.uni.lu]
- 2. 2abiotech.net [2abiotech.net]
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